

Soraprazan In Vivo Efficacy & Pharmacokinetics

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Compound Focus: Soraprazan

CAS No.: 261944-46-1

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Experimental Model	Dose & Route	Key Findings	Source / Reference
Cynomolgus Monkey (<i>Gastric Acid Inhibition</i>) 6, 12, 24 mg/kg/day Oral, 52 weeks Inhibited gastric acid secretion. [1] Dog (<i>Gastric Acid Inhibition</i>) 1–27 $\mu\text{mol/kg}$ Oral Rapid and persistent inhibition of gastric acid secretion; superior to esomeprazole in onset and duration of pH elevation. [1] [2] C. elegans (<i>Lifespan Extension</i>) 50, 100, 200 μM On agar plates Significantly extended mean lifespan by 9.9%, 14.6%, and 20.4% , respectively. Reduced lipofuscin and ROS. [3] [4] Abca4^{-/-} Mouse (<i>Ocular Pharmacokinetics</i>) 40 μg (single dose) Intravitreal injection Formed a depot in the Retinal Pigment Epithelium (RPE); detected for up to 20 weeks . Efficacy confirmed 4 weeks post-injection. [5] [6]			

Detailed Experimental Protocols

To support the reproducibility of these findings, here are the methodologies for the key experiments cited above.

Gastric Acid Inhibition Study (Dogs)

- Protocol:** The inhibitory effect of **Soraprazan** on gastric acid secretion was evaluated in dogs. The drug was dissolved in an appropriate solvent and administered orally at doses ranging from 1 to 27 $\mu\text{mol/kg}$. Gastric pH was monitored to assess the onset, extent, and duration of acid suppression.

The performance of **Soraprazan** was directly compared to that of esomeprazole, a standard proton pump inhibitor [1] [2].

- **Outcome Analysis:** The study demonstrated that **Soraprazan** acts rapidly and provides a consistent elevation of gastric pH, outperforming esomeprazole in the speed of onset and the stability of its effect over time [2].

Lifespan Extension Study (*C. elegans*)

- **Protocol:** Wild-type *C. elegans* (N2 strain) were grown on agar plates containing *E. coli* as a food source. Remofuscin (**Soraprazan**) was incorporated into the agar at concentrations of 0 (negative control), 50, 100, and 200 μM . Worms were transferred to fresh plates daily during the reproduction period and periodically thereafter. Survival was scored daily to calculate the mean lifespan [3] [4].
- **Outcome Analysis:** Lifespan data was analyzed using log-rank tests to compare the survival curves of treated groups to the control. The study also involved measuring age-related biomarkers, including pharyngeal pumping rate, body length, and levels of reactive oxygen species (ROS) and lipofuscin [3].

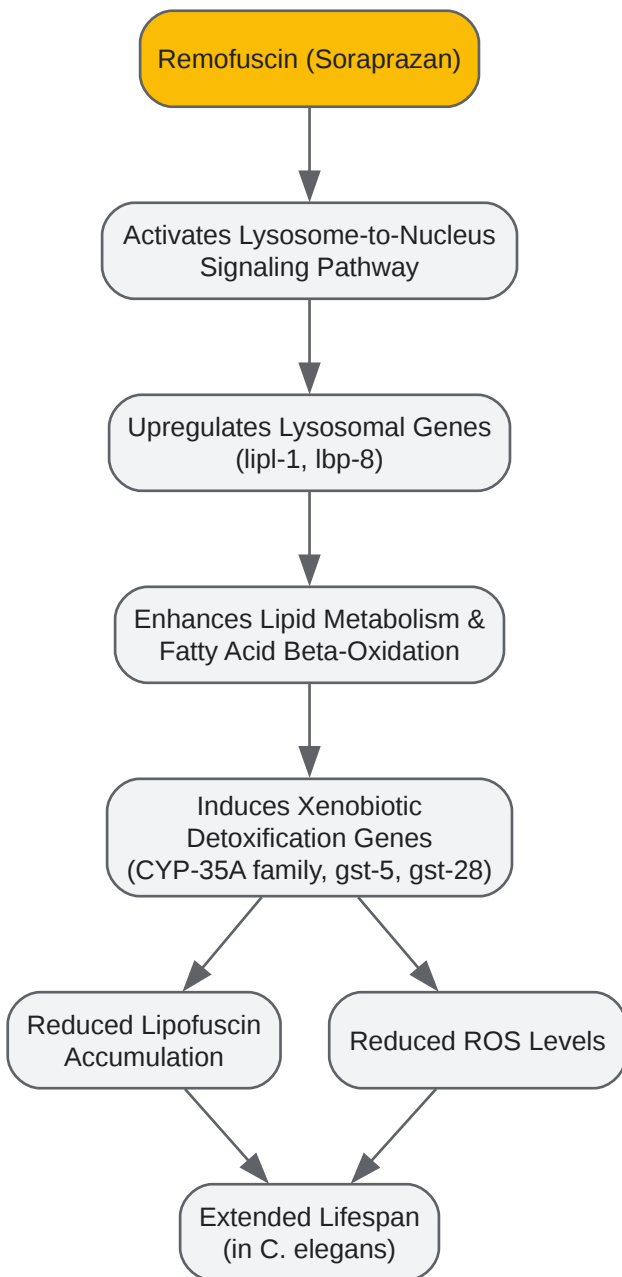
Ocular Pharmacokinetics Study (Mouse)

- **Protocol:** A single intravitreal injection of 40 μg of **Soraprazan** (in 2 μL of PBS with 1% DMSO) was administered to pigmented *Abca4*^{-/-} mice. At predetermined time points (from 2 hours to 28 days), animals were euthanized, and eyes were enucleated and dissected into cornea, iris, lens, vitreous, retina, and RPE/choroid/sclera. Drug concentrations in these tissues were quantified using High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS). Additionally, the distribution and persistence of a radiolabeled version of the drug (*3H-remofuscin*) were visualized in eye sections using Transmission Electron Microscopic (TEM) autoradiography for up to 20 weeks [5] [6].
- **Outcome Analysis:** Pharmacokinetic parameters, including area under the curve (AUC) and half-life, were modeled from the concentration-time data. TEM autoradiography provided high-resolution intracellular localization, confirming the drug's specific binding and long-term retention in RPE pigments like lipofuscin and melanin [5] [6].

Mechanism of Action & Signaling Pathways

Soraprazan has two distinct primary mechanisms depending on the therapeutic application.

- **Gastric Acid Inhibition:** **Soraprazan** is a **potassium-competitive acid blocker (P-CAB)**. It acts as a reversible and competitive antagonist of the gastric H⁺,K⁺-ATPase (proton pump) by binding to the potassium binding site, thereby inhibiting the final step of gastric acid secretion [1] [2] [7].
- **Lifespan Extension & Lipofuscin Removal:** In *C. elegans*, research indicates that **Soraprazan** (Remofuscin) activates a **lysosome-to-nucleus signaling pathway**, leading to lifespan extension. The relationship between its key actions is summarized below.



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Simplified pathway of Remofuscin-induced lifespan extension in C. elegans.

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